

# Techniques for Measuring HDAC Inhibition by RG2833: Application Notes and Protocols

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### Introduction

**RG2833** (also known as RGFP109) is a brain-penetrant inhibitor of histone deacetylases (HDACs), with primary selectivity for HDAC1 and HDAC3. These enzymes play a crucial role in the epigenetic regulation of gene expression by removing acetyl groups from histone proteins, leading to chromatin condensation and transcriptional repression. Inhibition of HDACs by **RG2833** can restore the expression of silenced genes, making it a promising therapeutic agent for various diseases, including neurodegenerative disorders like Friedreich's ataxia and certain cancers.

These application notes provide detailed protocols for a range of in vitro and cell-based assays to accurately measure the inhibitory activity of **RG2833** and characterize its effects on cellular processes.

## **Quantitative Data Summary**

The inhibitory potency of **RG2833** against HDAC1 and HDAC3 has been determined through various in vitro enzymatic assays. The following table summarizes key quantitative data for easy comparison.



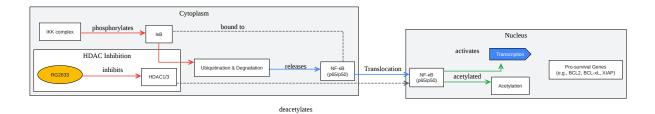
| Parameter | HDAC1 | HDAC3 | Reference(s) |
|-----------|-------|-------|--------------|
| IC50      | 60 nM | 50 nM | [1][2][3][4] |
| Ki        | 32 nM | 5 nM  | [1][3]       |

Note: IC50 (Half-maximal inhibitory concentration) is the concentration of an inhibitor where the response (or binding) is reduced by half. Ki (Inhibition constant) is an indication of how potent an inhibitor is; it is the concentration required to produce half-maximum inhibition.

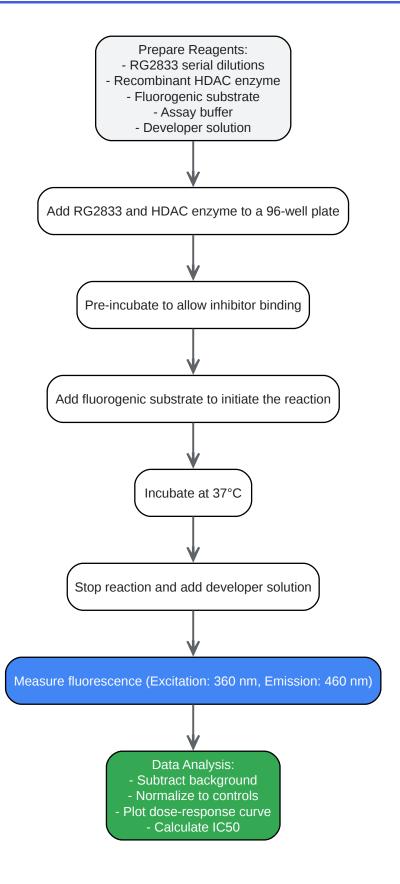
# **Signaling Pathway Affected by RG2833**

HDAC inhibitors, including **RG2833**, can influence various signaling pathways. One notable pathway affected is the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway. HDACs are involved in the deacetylation of NF-κB subunits, which can impact its transcriptional activity. Inhibition of HDACs by **RG2833** can lead to increased acetylation of p65, a subunit of NF-κB, and subsequent downregulation of NF-κB-regulated pro-survival genes.[5]

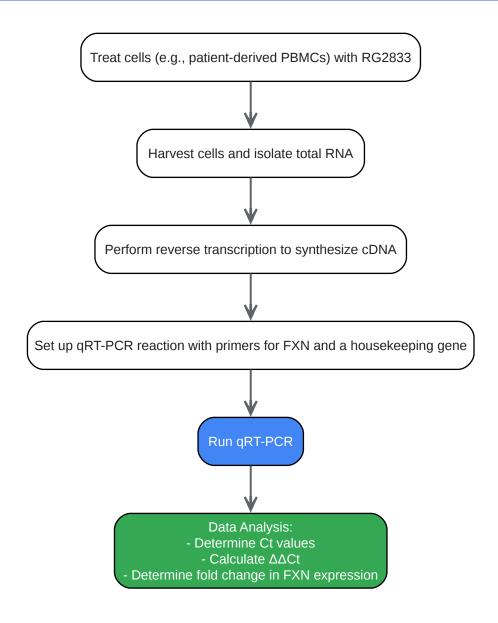












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